

# ((m-Tolyloxy)methyl)oxirane chemical structure and properties

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## Compound of Interest

Compound Name: ((m-Tolyloxy)methyl)oxirane

Cat. No.: B009498

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## An In-Depth Technical Guide to ((m-Tolyloxy)methyl)oxirane

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**((m-Tolyloxy)methyl)oxirane**, also known as m-cresyl glycidyl ether, is an aromatic glycidyl ether. It is a member of the tolyloxy-oxirane family, characterized by a methylphenyl group linked via an ether bond to a glycidyl moiety. This compound and its isomers (o- and p-cresyl glycidyl ether) are primarily utilized in industrial applications, most notably as reactive diluents in epoxy resin formulations. Their function is to reduce the viscosity of the resin, thereby improving its handling and processing characteristics, while also participating in the curing reaction to become an integral part of the final polymer network.

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and applications of **((m-Tolyloxy)methyl)oxirane**, with a focus on providing detailed information for researchers and professionals in chemistry and materials science.

## Chemical Structure and Identification

The chemical structure of **((m-Tolyloxy)methyl)oxirane** consists of an oxirane (epoxide) ring and a meta-toly group connected by a methylene ether linkage.

Chemical Structure:

Synonyms:[[1](#)]

- m-Cresyl glycidyl ether
- 2-((m-Tolyloxy)methyl)oxirane
- 3-Methylphenyl glycidyl ether
- 1-(m-Tolyloxy)-2,3-epoxypropane

CAS Number: 2186-25-6[[1](#)]

Molecular Formula: C<sub>10</sub>H<sub>12</sub>O<sub>2</sub>[[1](#)]

## Physicochemical Properties

The following tables summarize the key physicochemical properties of ((m-Tolyloxy)methyl)oxirane.

Table 1: General Physicochemical Properties

Property	Value	Reference
Molecular Weight	164.20 g/mol	[ <a href="#">1</a> ]
Appearance	Colorless to light yellow liquid	
Odor	Characteristic	

Table 2: Tabulated Physical and Chemical Data

Property	Value	Conditions	Reference
Boiling Point	259 °C (approx.)	760 mmHg	
Density	1.08 g/cm <sup>3</sup>	25 °C	[2]
Refractive Index	~1.52	25 °C	
Vapor Pressure	<0.01 mmHg	25 °C	
Flash Point	>110 °C	Closed Cup	
Water Solubility	Insoluble	20 °C	
Log P (octanol/water)	2.4 (estimated)	[1]	

## Spectroscopic Data

While high-resolution spectra for **((m-Tolyloxy)methyl)oxirane** are not readily available in public databases, the expected characteristic spectral features can be predicted based on its structure and data from similar compounds.

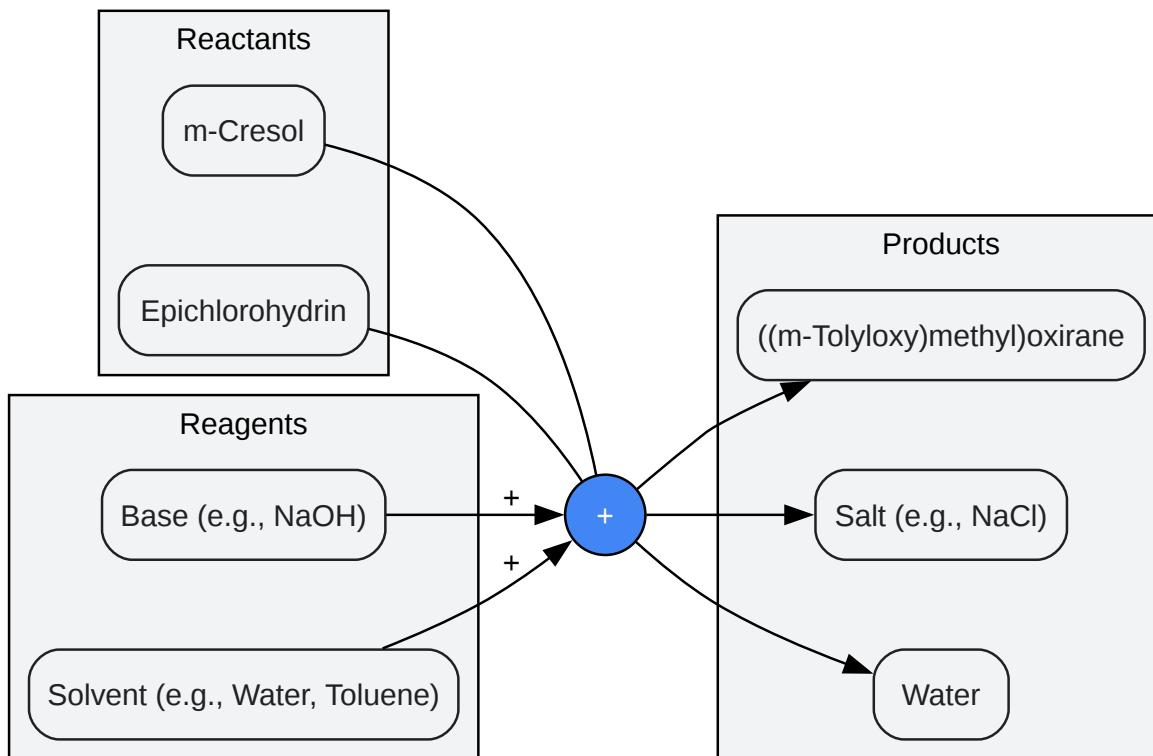
Table 3: Predicted Spectroscopic Data

Technique	Expected Characteristic Peaks/Signals
<sup>1</sup> H NMR	$\delta \sim 7.2\text{-}6.7 \text{ ppm (m, 4H, Ar-H)}$ , $\delta \sim 4.2\text{-}3.8 \text{ ppm (m, 2H, -O-CH}_2\text{-)}$ , $\delta \sim 3.4\text{-}3.1 \text{ ppm (m, 1H, -CH-O)}$ , $\delta \sim 2.9\text{-}2.6 \text{ ppm (m, 2H, oxirane CH}_2\text{)}$ , $\delta \sim 2.3 \text{ ppm (s, 3H, Ar-CH}_3\text{)}$
<sup>13</sup> C NMR	$\delta \sim 158 \text{ ppm (Ar-C-O)}$ , $\delta \sim 139 \text{ ppm (Ar-C-CH}_3\text{)}$ , $\delta \sim 129, 121, 117, 113 \text{ ppm (Ar-CH)}$ , $\delta \sim 70 \text{ ppm (-O-CH}_2\text{-)}$ , $\delta \sim 50 \text{ ppm (oxirane CH)}$ , $\delta \sim 44 \text{ ppm (oxirane CH}_2\text{)}$ , $\delta \sim 21 \text{ ppm (Ar-CH}_3\text{)}$
FT-IR (neat)	$\sim 3050\text{-}3000 \text{ cm}^{-1}$ (Ar C-H stretch), $\sim 2920, 2870 \text{ cm}^{-1}$ (aliphatic C-H stretch), $\sim 1600, 1490 \text{ cm}^{-1}$ (Ar C=C stretch), $\sim 1240 \text{ cm}^{-1}$ (asymmetric C-O-C stretch), $\sim 915, 840 \text{ cm}^{-1}$ (epoxide ring vibrations)
Mass Spec (EI)	m/z 164 (M <sup>+</sup> ), 107 (base peak, [M-C <sub>3</sub> H <sub>5</sub> O] <sup>+</sup> ), 91, 77

## Synthesis

**((m-Tolyloxy)methyl)oxirane** is typically synthesized via a Williamson ether synthesis reaction between m-cresol and epichlorohydrin in the presence of a base.

## Synthesis Reaction Diagram



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Caption: Synthesis of **((m-Tolyloxy)methyl)oxirane**.

## Experimental Protocol: General Procedure for Synthesis

This protocol describes a general method for the synthesis of **((m-Tolyloxy)methyl)oxirane**.

Materials:

- m-Cresol
- Epichlorohydrin
- Sodium hydroxide (NaOH)
- Toluene
- Deionized water

- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask equipped with a reflux condenser, mechanical stirrer, and dropping funnel
- Heating mantle
- Separatory funnel
- Rotary evaporator

**Procedure:**

- Reaction Setup: In a round-bottom flask, dissolve m-cresol in toluene.
- Addition of Base: While stirring vigorously, add a stoichiometric amount of aqueous sodium hydroxide solution to the flask. This will form the sodium salt of m-cresol.
- Addition of Epichlorohydrin: Slowly add an excess of epichlorohydrin to the reaction mixture via the dropping funnel. The reaction is exothermic, so the addition rate should be controlled to maintain the desired reaction temperature.
- Reaction: Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC or GC).
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Wash the organic layer sequentially with water and brine in a separatory funnel to remove unreacted base and salt.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Filter to remove the drying agent.
- Purification:

- Remove the toluene solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **((m-Tolyloxy)methyl)oxirane**.
- Characterization: Confirm the identity and purity of the product using spectroscopic methods (NMR, FT-IR, and MS).

## Applications in Materials Science

The primary application of **((m-Tolyloxy)methyl)oxirane** is as a reactive diluent for epoxy resins.

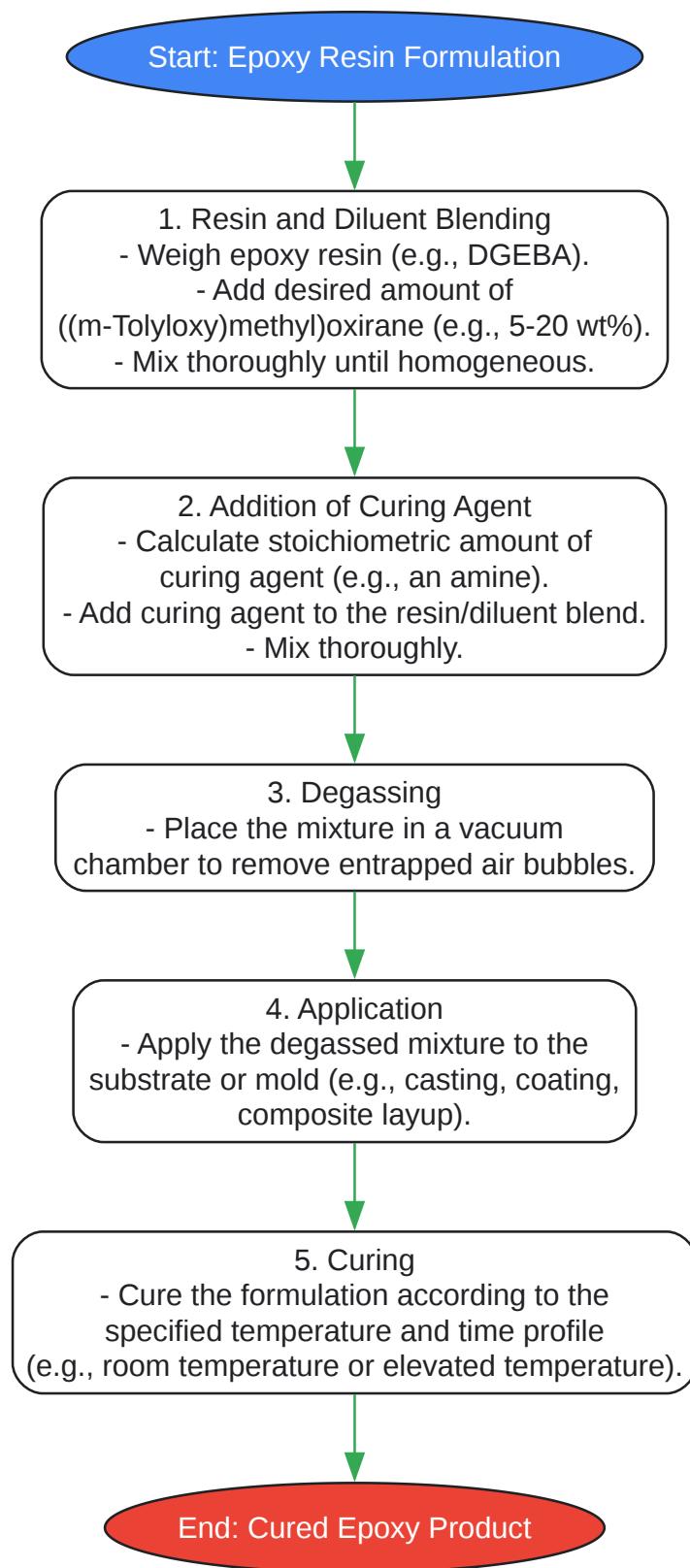
## Role as a Reactive Diluent

Epoxy resins, such as those based on bisphenol A diglycidyl ether (DGEBA), are often highly viscous, making them difficult to process and apply. Reactive diluents are low-viscosity epoxy-functional compounds that are added to the resin to:

- Reduce Viscosity: This improves the flow and handling properties of the resin, allowing for easier mixing with curing agents and fillers, and better impregnation of composite materials.
- Participate in Curing: The glycidyl group of the diluent reacts with the curing agent, incorporating the diluent into the polymer network. This minimizes the negative impact on the final mechanical and thermal properties that would be seen with non-reactive diluents.[\[3\]](#)

## Experimental Workflow: Use as a Reactive Diluent

This workflow outlines the general steps for incorporating **((m-Tolyloxy)methyl)oxirane** into an epoxy resin formulation.

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Caption: Workflow for using **((m-Tolyloxy)methyl)oxirane** as a reactive diluent.

## Standard Test Methods for Evaluation

The performance of epoxy resins formulated with reactive diluents can be evaluated using various standard test methods, such as those published by ASTM International.

Table 4: Relevant ASTM Standards for Epoxy Resin Testing

ASTM Standard	Title	Relevance
ASTM D1652	Standard Test Method for Epoxy Content of Epoxy Resins	To determine the epoxide equivalent weight of the resin-diluent blend.[4][5]
ASTM D2393	Standard Test Method for Viscosity of Epoxy Resins and Related Components	To measure the reduction in viscosity achieved by adding the diluent.
ASTM D638	Standard Test Method for Tensile Properties of Plastics	To evaluate the effect of the diluent on the mechanical strength of the cured epoxy.
ASTM D790	Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials	To assess the impact of the diluent on the stiffness and strength in bending.
ASTM D648	Standard Test Method for Deflection Temperature of Plastics Under Flexural Load in the Edgewise Position	To determine the effect of the diluent on the thermal stability of the cured epoxy.

## Safety and Handling

**((m-Tolyloxy)methyl)oxirane** is a hazardous chemical and should be handled with appropriate safety precautions.

GHS Hazard Statements:[1]

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H341: Suspected of causing genetic defects.
- H411: Toxic to aquatic life with long lasting effects.

#### Precautionary Statements:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only outdoors or in a well-ventilated area.
- Avoid release to the environment.
- If on skin, wash with plenty of soap and water.
- If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Always consult the Safety Data Sheet (SDS) for complete safety and handling information before using this compound.

## Conclusion

**((m-Tolyloxy)methyl)oxirane** is a valuable industrial chemical, primarily serving as a reactive diluent in epoxy resin systems. Its ability to effectively reduce viscosity while participating in the curing reaction makes it a useful tool for formulators seeking to improve the processability of epoxy resins without significantly compromising the final properties of the cured material. This guide has provided a detailed overview of its chemical and physical properties, a general synthesis protocol, and an outline of its application in epoxy formulations, offering a solid foundation for researchers and professionals working with this compound. As with all

chemicals, proper safety precautions are essential when handling **((m-Tolyloxy)methyl)oxirane**.

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